

Technical Monograph: Handling and Safety Architecture for 4-Aminopyrogallol

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Compound of Interest

Compound Name: 4-Aminobenzene-1,2,3-triol

Cat. No.: B13595375

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CAS Registry Number: 27841-28-7 Chemical Name: 4-Amino-1,2,3-benzenetriol Synonyms: 4-Aminopyrogallol; 2,3,4-Trihydroxyaniline; 1-Amino-2,3,4-trihydroxybenzene Molecular Formula: $C_6H_7NO_3$ Molecular Weight: 141.12 g/mol [\[1\]](#)

Chemical Identity & Structural Significance

4-Aminopyrogallol is a highly electron-rich aromatic amine characterized by a pyrogallol core (1,2,3-trihydroxybenzene) substituted with an amino group at the 4-position. This structural motif imparts exceptional redox activity, making the compound a potent reducing agent and a versatile precursor in the synthesis of bioactive heterocycles and coordination complexes.

Critical Isomer Note: Database discrepancies occasionally link CAS 27841-28-7 to 5-amino-1,2,3-benzenetriol. However, in the context of "4-Aminopyrogallol," the structure is defined as the vicinal triol with an adjacent amine (2,3,4-substitution pattern). Researchers must verify the substitution pattern via NMR if the specific isomer is critical for regioselective synthesis.

Physicochemical Profile

Property	Value/Description	Relevance
Physical State	Solid (Crystalline powder)	Prone to dusting; requires respiratory protection.
Color	Off-white to beige (fresh); Dark brown/black (oxidized)	Visual Quality Indicator: Darkening indicates significant auto-oxidation.
Solubility	Soluble in Water, Ethanol, DMSO	Protic solvents accelerate oxidation; degassed solvents are mandatory.
pKa (Predicted)	~9.5 (Phenolic OH), ~4.5 (Anilinium)	Exists as a zwitterion in neutral pH; highly susceptible to oxidation at pH > 7.
Stability	Air & Light Sensitive	Rapidly oxidizes to quinone imines and polymerized pigments (melanins) upon exposure to atmospheric oxygen.

Hazard Profiling & Toxicology Mechanisms

Unlike standard SDSs which list H-codes, this section explains the mechanism of toxicity to inform risk assessment.

Core Hazard Classifications (GHS)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 4 (Harmful).
- Skin/Eye Irritation: Category 2 (Causes serious irritation).
- Skin Sensitization: Category 1 (May cause allergic skin reaction).
- Germ Cell Mutagenicity: Category 2 (Suspected of causing genetic defects).
- Aquatic Toxicity: Acute Category 1 (Very toxic to aquatic life).

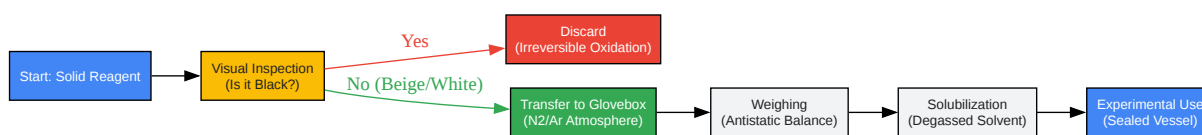
Mechanistic Toxicology

- **Redox Cycling & Oxidative Stress:** The trihydroxy-amine motif undergoes rapid auto-oxidation to form reactive ortho-quinone imines and semiquinone radicals. These electrophilic species can deplete cellular glutathione (GSH) and covalently bind to proteins, leading to cytotoxicity and sensitization.
- **Methemoglobinemia Potential:** Like many aniline derivatives, 4-aminopyrogallol can oxidize hemoglobin (Fe^{2+}) to methemoglobin (Fe^{3+}), impairing oxygen transport. This is a critical risk during synthesis scale-up or accidental ingestion.
- **Genotoxicity:** The planar structure and ability to intercalate DNA, combined with the generation of reactive oxygen species (ROS) during auto-oxidation, underpin the suspicion of mutagenicity (Muta. 2).

Operational Protocol: Inert Atmosphere Handling

Trustworthiness Rule: Due to its extreme oxygen sensitivity, standard benchtop handling will result in degradation within minutes. The following protocol ensures sample integrity.

Workflow Visualization: Controlled Atmosphere Handling



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Figure 1: Decision logic for handling 4-Aminopyrogallol to prevent oxidative degradation.

Step-by-Step Protocol

- **Pre-Handling Preparation:**

- Solvents: All solvents (water, buffers, DMSO) must be degassed (sparged with Argon for 20 mins or freeze-pump-thaw cycled) prior to contact.
- Environment: Ideally, handle inside a glovebox (< 10 ppm O₂). If a glovebox is unavailable, use Schlenk line techniques with a positive pressure of Argon.
- Weighing:
 - Weigh rapidly. If the powder turns dark brown/black on the balance pan, it has surface-oxidized.
 - Tip: Use a reducing agent (e.g., Sodium Ascorbate or DTT) in the receiving buffer to scavenge initial oxidation products if the experiment permits.
- Storage:
 - Store at -20°C under an inert atmosphere (Argon).
 - Seal containers with Parafilm or electrical tape to prevent oxygen diffusion.

Emergency Response & First Aid

Authoritative Grounding: Based on standard aminophenol toxicity profiles.

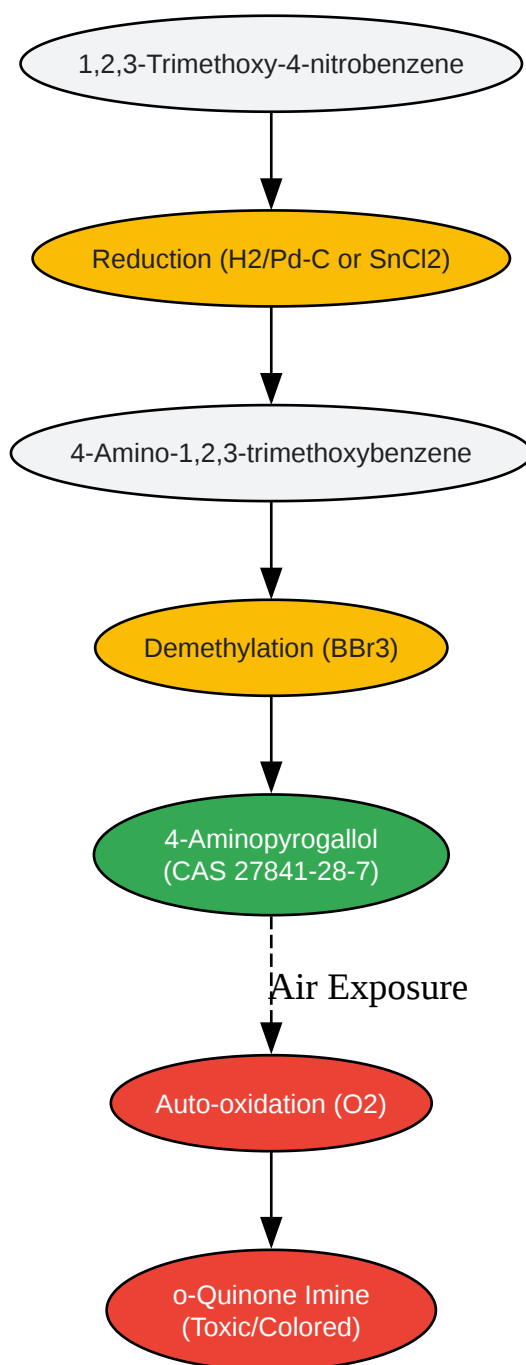
Scenario	Immediate Action	Rationale
Skin Contact	Wash with soap and water for 15 mins. Do not use ethanol.	Ethanol may enhance transdermal absorption of the amine.
Eye Contact	Rinse with water for 15 mins; lift eyelids. Consult ophthalmologist.	Corrosive oxidation byproducts can cause corneal damage.
Inhalation	Move to fresh air. Monitor for cyanosis (blue lips/nails).	Cyanosis indicates methemoglobinemia; requires immediate medical oxygen.
Spill Cleanup	Wet wipe with 10% sodium bisulfite (reducing agent).	Bisulfite reduces the oxidized quinones back to less toxic phenols for cleanup.

Applications in Drug Development

4-Aminopyrogallol serves as a specialized scaffold in medicinal chemistry:

- **Heterocycle Synthesis:** Precursor for phenoxazines and benzoxazoles via condensation with ortho-quinones or carboxylic acids. These cores are found in actinomycin antibiotics and fluorescent probes.
- **Electrochemical Sensors:** Used as a redox mediator due to its reversible proton-coupled electron transfer (PCET) properties.
- **Antioxidant Research:** Investigated for its radical scavenging ability, though its pro-oxidant potential (via redox cycling) often limits therapeutic utility.

Synthesis Pathway Visualization



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Figure 2: Synthesis and degradation pathway. Note the critical demethylation step often used to access the free phenol.

References

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- To cite this document: BenchChem. [Technical Monograph: Handling and Safety Architecture for 4-Aminopyrogallol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13595375/docs#technical-monograph-handling-and-safety-architecture-for-4-aminopyrogallol]

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